

A Comprehensive Technical Guide to Caspase-1 Activity Assays

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Compound of Interest

Compound Name: Ac-YEVD-AMC

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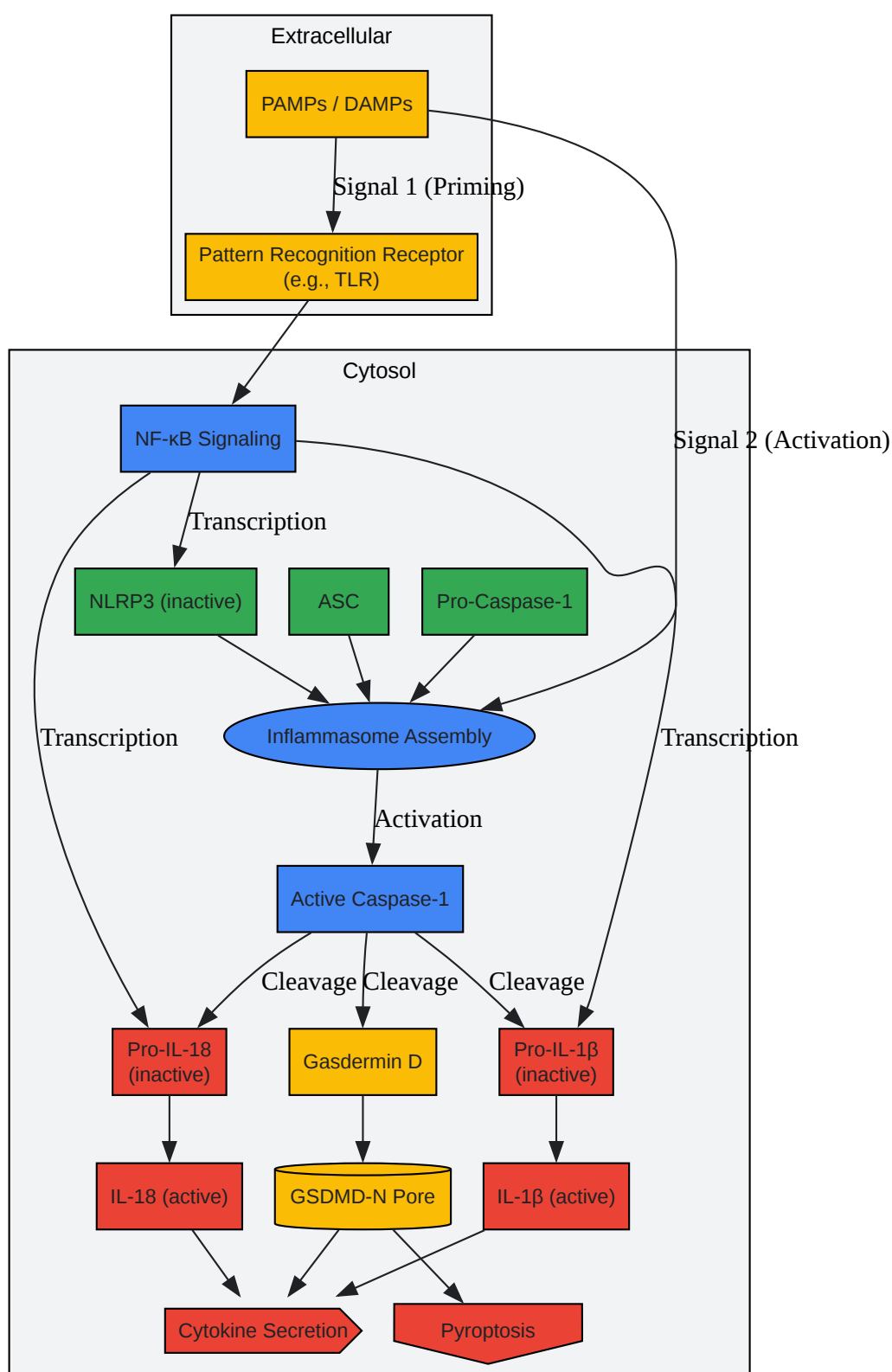
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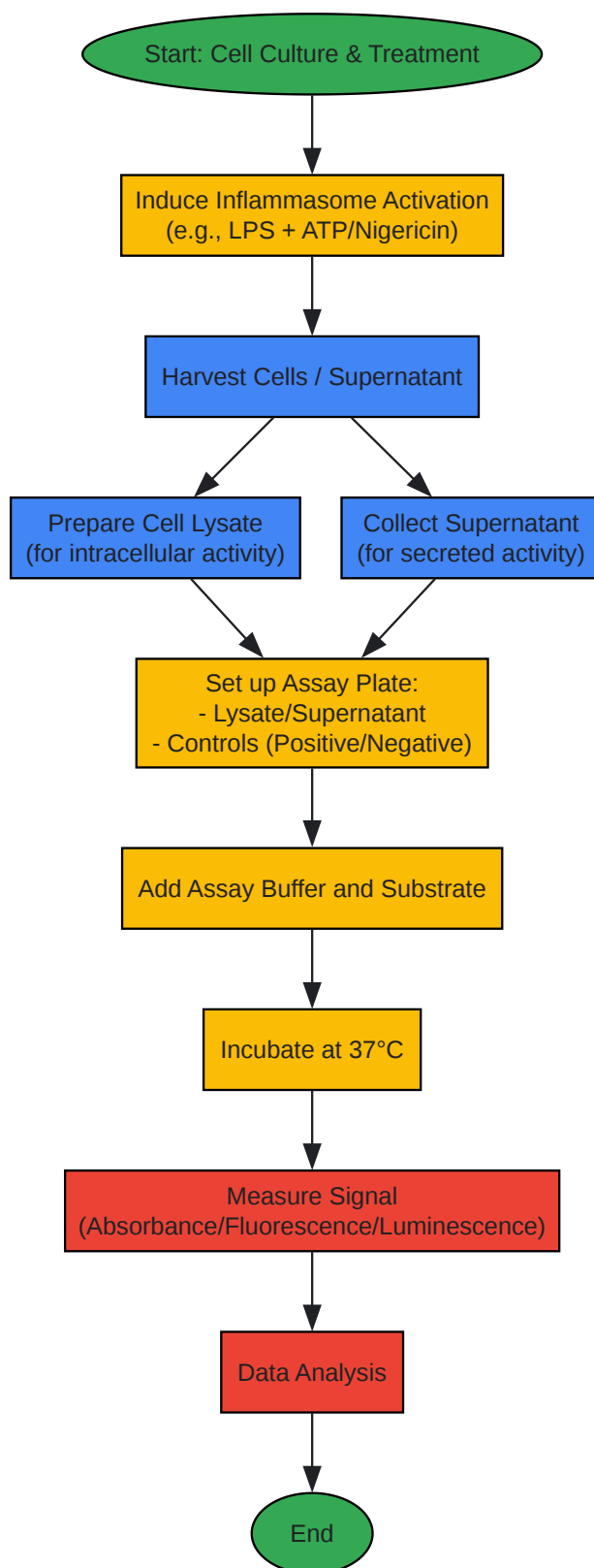
For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a thorough understanding of the principles and methodologies behind caspase-1 activity assays. Caspase-1, a key inflammatory caspase, plays a critical role in the innate immune response through the activation of inflammasomes. Its activity leads to the maturation and release of pro-inflammatory cytokines IL-1 β and IL-18, as well as a form of programmed cell death known as pyroptosis. Accurate measurement of caspase-1 activity is therefore essential for research in immunology, inflammation, and for the development of novel therapeutics targeting inflammatory diseases.

The Inflammasome and Caspase-1 Activation

Inflammasomes are multi-protein complexes that assemble in the cytosol in response to pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs).^[1] A canonical inflammasome complex typically consists of a sensor protein (e.g., NLRP3, NLRC4, AIM2), an adaptor protein (ASC), and pro-caspase-1.^[1] The assembly of the inflammasome brings pro-caspase-1 molecules into close proximity, leading to their dimerization and auto-activation through proteolytic cleavage. Activated caspase-1 is a heterotetramer composed of two p20 and two p10 subunits.^{[2][3]}





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